

A Researcher's Guide to Benchmarking Computational Models for Dimethylcyclopentene Property Prediction

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Compound of Interest

Compound Name: *cis-3,4-Dimethylcyclopentene*

CAS No.: 56039-55-5

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For researchers, scientists, and professionals in drug development, accurately predicting the physicochemical and toxicological properties of small molecules like dimethylcyclopentenones is a critical step in the discovery and development pipeline. This guide provides a comparative overview of common computational models for predicting these properties, supported by available experimental data for various dimethylcyclopentene isomers.

While direct comparative studies benchmarking computational models specifically for all properties of every dimethylcyclopentene isomer are not readily available in the published literature, this guide establishes a framework for such comparisons. By leveraging established computational methodologies and collating existing experimental data, researchers can effectively evaluate and select the most appropriate modeling techniques for their specific research questions.

Data Presentation: A Comparative Look at Dimethylcyclopentene Isomers

The following table summarizes key physicochemical properties for several dimethylcyclopentene isomers, providing a baseline of experimental data for the validation of computational models.

Isomer	Boiling Point (°C)	Density (g/cm ³)	Refractive Index
1,2-Dimethylcyclopentene	105.8[1]	0.815[1]	1.456[1]
1,3-Dimethylcyclopentene	92	0.77 (approx.)	1.42 (approx.)
1,4-Dimethylcyclopentene	93[2]	0.779[2]	1.428[2]
1,5-Dimethylcyclopentene	102[3][4][5]	0.801[3][4][5]	1.447[3][4]
3,3-Dimethylcyclopentene	88 (approx.)	0.76 (approx.)	1.42 (approx.)
3,4-Dimethylcyclopentene	95 (approx.)	0.77 (approx.)	1.43 (approx.)
3,5-Dimethylcyclopentene	91 (approx.)	0.76 (approx.)	1.42 (approx.)
4,4-Dimethylcyclopentene	88[6]	0.771[6]	1.423[6]

Note: Approximate values are estimated based on available data for similar isomers and should be used with caution.

Experimental and Computational Protocols

Accurate benchmarking requires well-defined protocols for both experimental measurements and computational predictions.

Experimental Protocols

1. Boiling Point Determination:

A standard method for determining the boiling point of a volatile organic compound like dimethylcyclopentene is distillation. The liquid is heated, and the temperature of the vapor in equilibrium with the boiling liquid is measured. This temperature, at a given atmospheric pressure, is the boiling point.

2. Density Measurement:

The density of liquid dimethylcyclopentene can be determined using a pycnometer or a digital density meter. The mass of a known volume of the liquid is measured at a specific temperature to calculate the density.

3. Refractive Index Measurement:

A refractometer is used to measure the refractive index of the liquid dimethylcyclopentene. This property is dependent on temperature and the wavelength of light used.

Computational Protocols

1. Density Functional Theory (DFT) for Physicochemical Properties:

DFT is a quantum mechanical modeling method used to predict various properties of molecules. For predicting thermochemical properties like boiling point (indirectly via vapor pressure calculations) and spectroscopic properties like NMR spectra, the following protocol is generally followed:

- **Structure Optimization:** The 3D structure of the dimethylcyclopentene isomer is optimized to find its lowest energy conformation.
- **Frequency Calculation:** Vibrational frequencies are calculated to confirm the optimized structure is a true minimum and to compute thermodynamic properties.
- **Property Calculation:** The desired property (e.g., shielding tensors for NMR, energy for thermochemistry) is then calculated at the optimized geometry. The choice of the functional and basis set is crucial for accuracy.

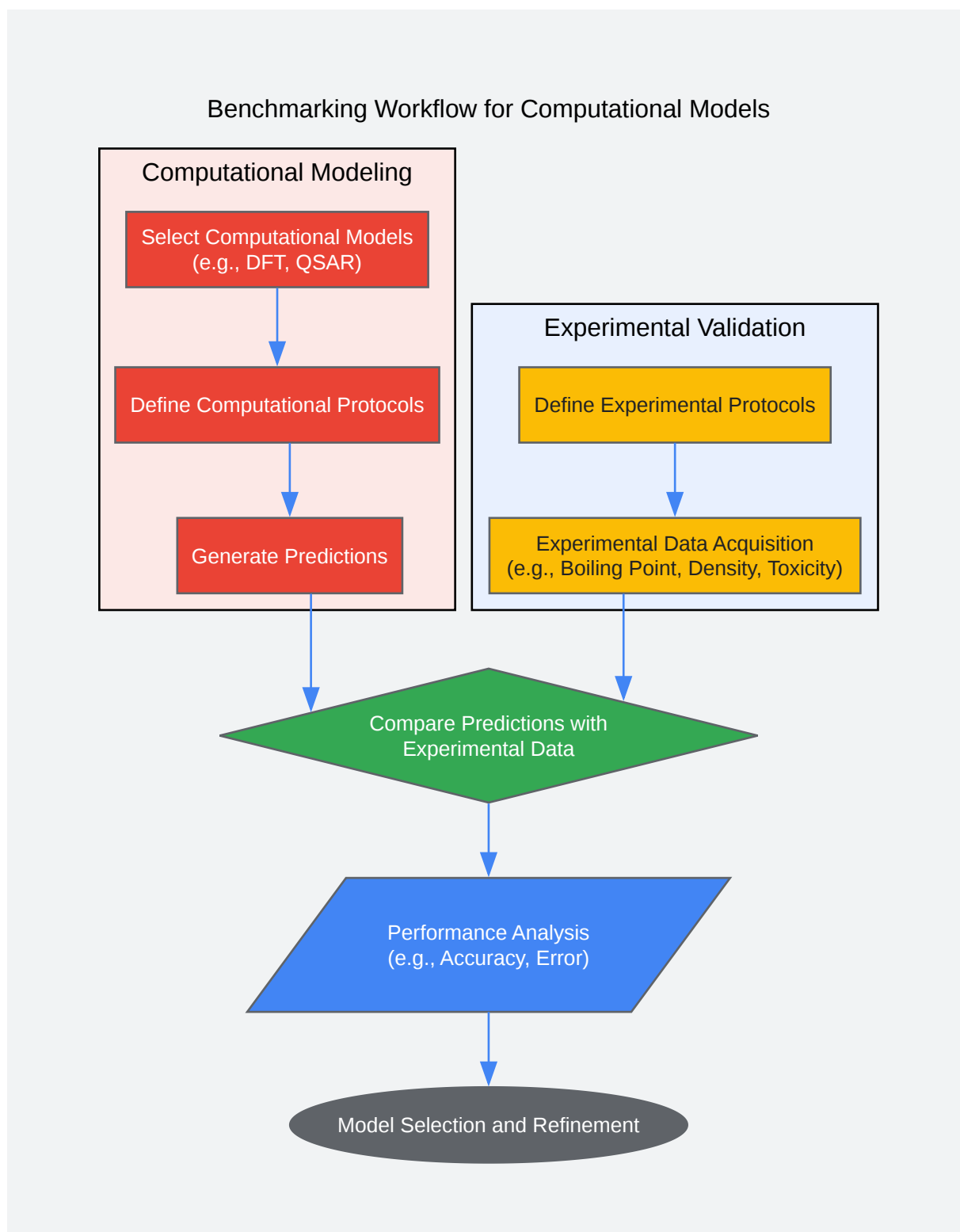
2. Quantitative Structure-Activity Relationship (QSAR) for Toxicological Properties:

QSAR models are statistical models that relate the chemical structure of a molecule to its biological activity or a particular property like toxicity. A general workflow for developing a QSAR model for predicting the toxicity of dimethylcyclopentenenes would involve:

- **Data Collection:** A dataset of molecules with known toxicities, including cyclic alkenes, is compiled.
- **Descriptor Calculation:** Molecular descriptors, which are numerical representations of the chemical structure, are calculated for each molecule in the dataset.
- **Model Building:** A statistical method (e.g., multiple linear regression, machine learning algorithms) is used to build a model that correlates the descriptors with the observed toxicity.
- **Model Validation:** The predictive power of the model is assessed using internal and external validation techniques.

Logical Workflow for Benchmarking

The following diagram illustrates the logical workflow for benchmarking computational models against experimental data for predicting the properties of a chemical like dimethylcyclopentene.



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Caption: Workflow for benchmarking computational models.

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